

Continuous-Flow Synthesis of Abediterol

Precursors: Application Notes and Protocols

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Compound of Interest

Compound Name: *Abediterol*

Cat. No.: *B1664762*

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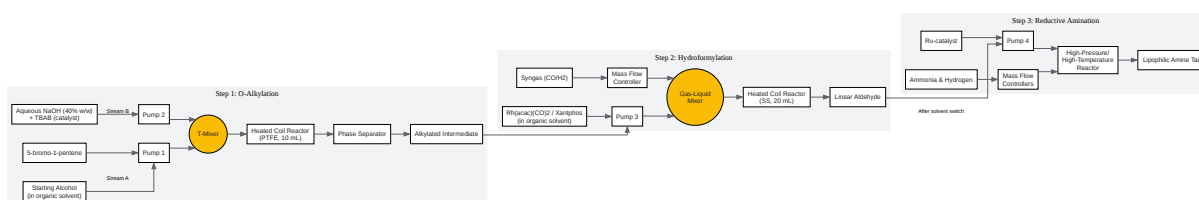
Introduction

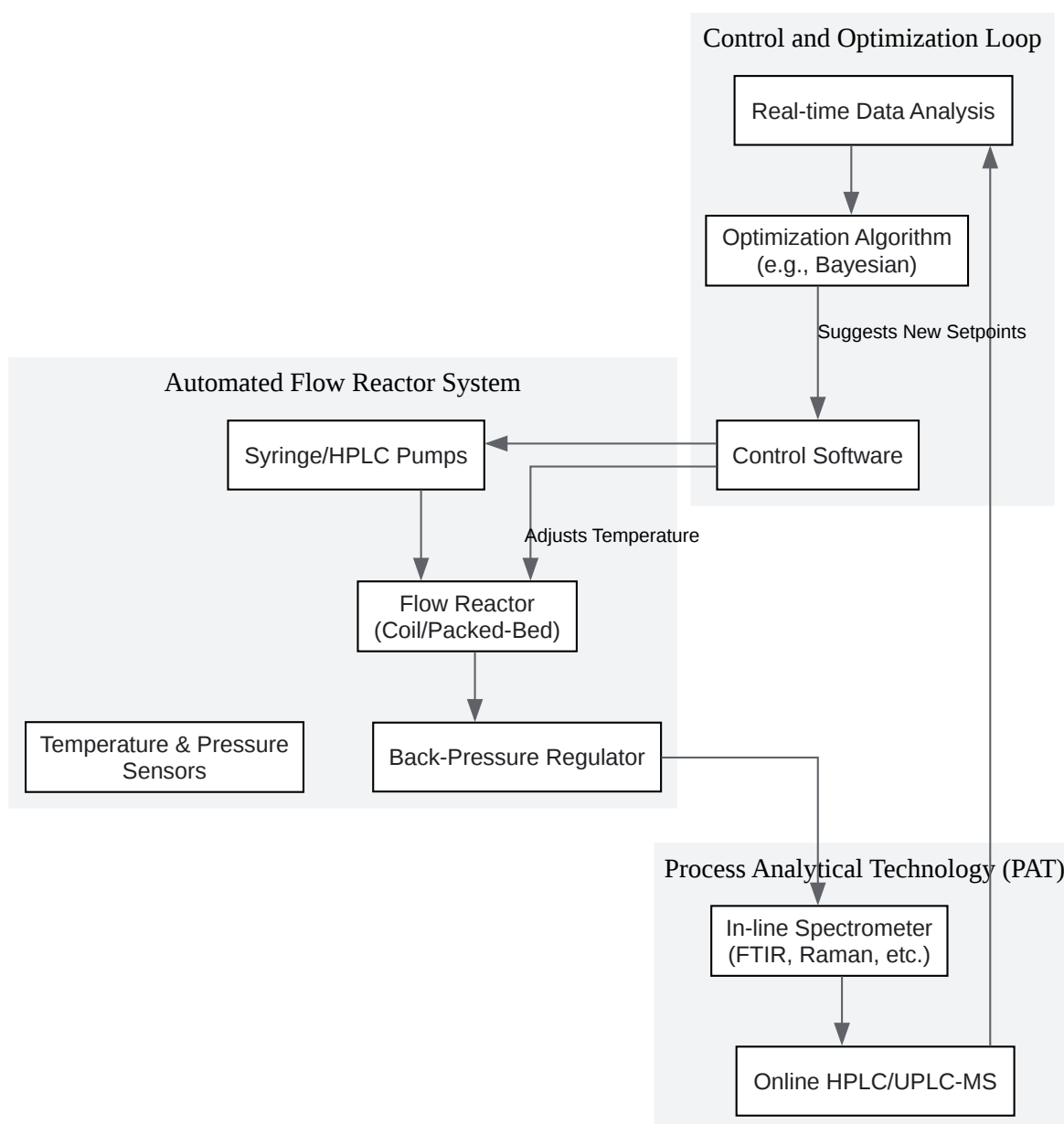
Abediterol is a potent, long-acting β 2-adrenoceptor agonist that has been investigated for the treatment of asthma and chronic obstructive pulmonary disease (COPD). The synthesis of **Abediterol** involves the coupling of two key precursors: a hydrophilic head and a lipophilic amine tail. Continuous-flow chemistry offers significant advantages for the synthesis of these precursors, including enhanced safety, improved process control, higher yields, and the potential for telescoped multi-step reactions. This document provides detailed application notes and experimental protocols for the continuous-flow synthesis of both the lipophilic and a proposed synthesis for the hydrophilic precursors of **Abediterol**.

I. Continuous-Flow Synthesis of the Lipophilic Amine Tail

The synthesis of the lipophilic amine tail of **Abediterol** has been successfully demonstrated in a three-step continuous-flow process. This sequence involves a phase-transfer-catalyzed O-alkylation, a rhodium-catalyzed hydroformylation, and a ruthenium-catalyzed reductive amination.^[1]

Logical Workflow for Lipophilic Tail Synthesis





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References

- 1. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
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